

physicochemical properties of 3,5-Dichloro-2,4,6-trifluoropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dichloro-2,4,6-trifluoropyridine

Cat. No.: B155018

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of 3,5-Dichloro-2,4,6-trifluoropyridine

This technical guide provides a comprehensive overview of the core physicochemical properties of **3,5-Dichloro-2,4,6-trifluoropyridine**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Structure

3,5-Dichloro-2,4,6-trifluoropyridine is a halogenated pyridine derivative with the chemical formula $C_5Cl_2F_3N$ [1]. It serves as a crucial synthetic intermediate in the agrochemical and pharmaceutical industries[2]. The strategic placement of chlorine and fluorine atoms on the pyridine ring creates a reactive structure ideal for selective substitution reactions[2].

Identifier	Value
IUPAC Name	3,5-dichloro-2,4,6-trifluoropyridine[1]
CAS Number	1737-93-5[2]
Molecular Formula	$C_5Cl_2F_3N$ [1][3]
Molecular Weight	201.96 g/mol [1][4][5]
SMILES	<chem>C1(=C(C(=NC(=C1Cl)F)F)Cl)F</chem> [1]
InChIKey	PKSORSNCSXBOT-UHFFFAOYSA-N[1][2]

Physicochemical Properties

The compound typically appears as a colorless to pale yellow liquid[6][7]. It is insoluble in water and denser than water, causing it to sink[1][6][8].

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative physicochemical properties of **3,5-Dichloro-2,4,6-trifluoropyridine**.

Table 1: Physical Properties

Property	Value	Temperature (°C)
Melting Point	23-26 °C[4][5]	N/A
Boiling Point	159-160 °C (lit.)[4][5][6]	N/A
Density	1.62 g/cm ³ [4]	20
1.622 g/mL (lit.)[5][6]	25	
Refractive Index (n D)	1.478 (lit.)[5][6]	20
Vapor Pressure	3.2 mmHg[4]	25
Flash Point	>230 °F[5]	N/A

Table 2: Chemical and Partitioning Properties

Property	Value
Water Solubility	Insoluble[4][5][6][8]
Partition Coefficient (LogP)	2.14[4]
Heat of Vaporization	38.0 kJ/mol[4]
PSA (Polar Surface Area)	12.9 Å ² [1][5]
XLogP3	3.05[5]

Spectroscopic Data

Spectroscopic data for **3,5-Dichloro-2,4,6-trifluoropyridine**, including Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) (^1H and ^{13}C), are available through specialized chemical databases such as ChemicalBook and the NIST Chemistry WebBook[9][10].

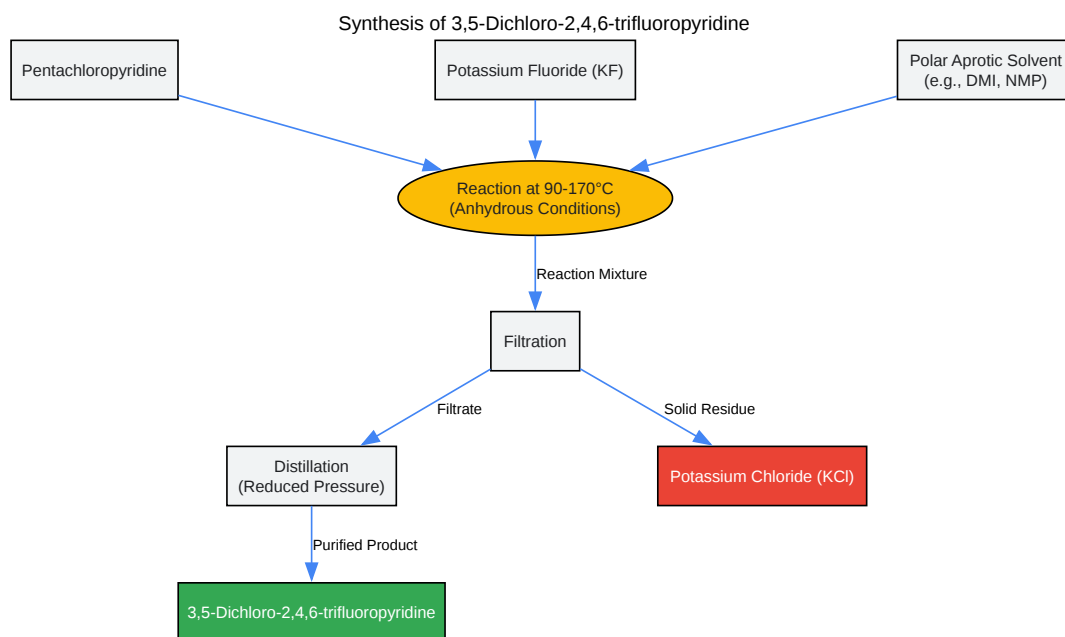
Experimental Protocols

Synthesis of 3,5-Dichloro-2,4,6-trifluoropyridine

A common method for synthesizing **3,5-Dichloro-2,4,6-trifluoropyridine** is through a nucleophilic halogen exchange reaction starting from pentachloropyridine[2].

General Procedure:

- **Reagents and Solvent:** Anhydrous potassium fluoride (KF) is used as the fluorinating agent in a polar aprotic solvent such as 1,3-dimethyl-2-imidazolidinone (DMI) or N-methylpyrrolidone (NMP)[2][11][12].
- **Anhydrous Conditions:** The reaction is conducted under essentially anhydrous conditions to achieve high yields and rapid reaction rates with minimal tar formation[12]. Solvent is often distilled under reduced pressure to remove water until the moisture content is below a specified threshold (e.g., <1000 ppm)[11].
- **Reaction:** Pentachloropyridine is added to the slurry of KF in the solvent. The mixture is heated to a controlled temperature (e.g., 90°C) and stirred for a set duration (e.g., 1.5 hours) [11]. The reaction proceeds as a nucleophilic aromatic substitution where fluoride ions displace chloride ions[2].
- **Product Isolation:** Upon completion, the reaction mixture is cooled and filtered to remove solid residues like potassium chloride[11][12].
- **Purification:** The target product is recovered from the filtrate via distillation, often under sub-atmospheric pressure, to separate it from the high-boiling point solvent and any intermediates[11][12].



[Click to download full resolution via product page](#)

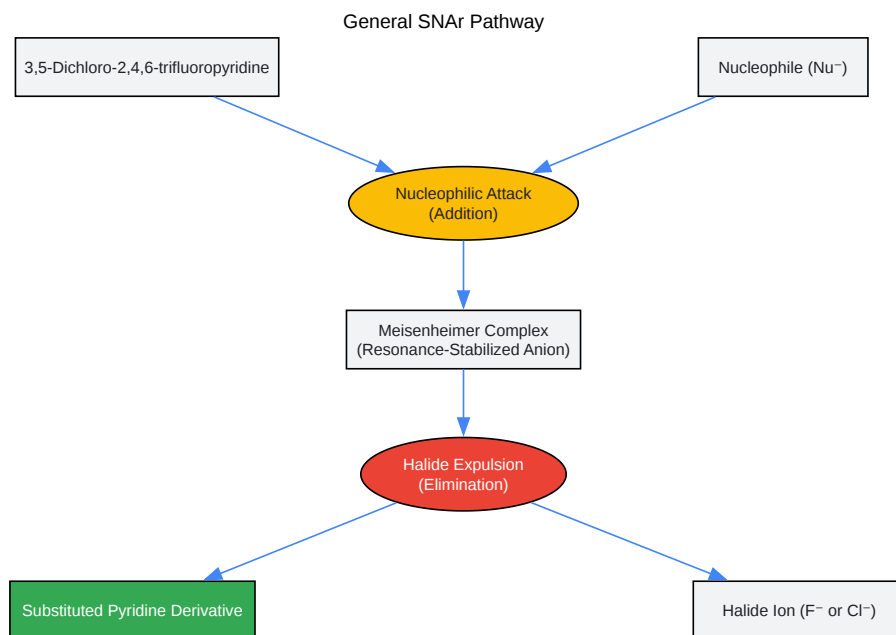
Caption: Workflow for the synthesis of **3,5-Dichloro-2,4,6-trifluoropyridine**.

Reactivity and Applications

This compound is a versatile building block primarily due to its susceptibility to nucleophilic aromatic substitution (S_NAr) reactions[2].

Nucleophilic Aromatic Substitution (S_NAr)

The S_NAr reactions of **3,5-dichloro-2,4,6-trifluoropyridine** follow an addition-elimination mechanism. A nucleophile attacks a carbon atom bearing a halogen, forming a resonance-stabilized anionic intermediate (Meisenheimer complex), followed by the expulsion of a halide leaving group to restore aromaticity[2]. The fluoride at the 4-position is particularly susceptible to displacement, for example, by a cyanide group to form 4-cyano-3,5-dichloro-2,6-difluoropyridine[2].

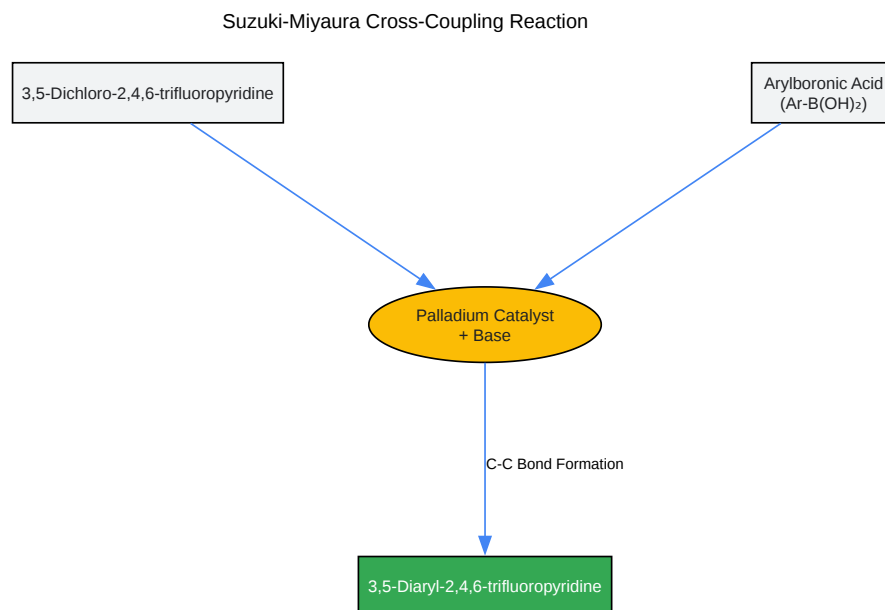


[Click to download full resolution via product page](#)

Caption: Logical workflow for a Nucleophilic Aromatic Substitution (S_NAr) reaction.

Suzuki-Miyaura Cross-Coupling

The compound also participates in palladium-catalyzed Suzuki-Miyaura cross-coupling reactions. This method is effective for forming carbon-carbon bonds and shows chemoselectivity, displacing the chlorine atoms at the C-3 and C-5 positions while leaving the fluorine atoms intact[2]. This allows for the synthesis of 3,5-diaryl-2,4,6-trifluoropyridines in high yields when reacted with various arylboronic acids[2].



[Click to download full resolution via product page](#)

Caption: Key components of the Suzuki-Miyaura cross-coupling reaction.

Safety and Handling

3,5-Dichloro-2,4,6-trifluoropyridine is highly toxic and may be fatal if inhaled, ingested, or absorbed through the skin[1][6][8]. It is an irritant to the skin, eyes, and upper respiratory tract[1]. The substance is non-combustible but may decompose upon heating to produce corrosive and/or toxic fumes, including hydrogen chloride, hydrogen fluoride, and oxides of nitrogen[4][6][8]. Containers may explode when heated[4][8].

- Handling: Use only in a well-ventilated area and avoid all personal contact[13]. Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection[13][14]. Wash hands thoroughly after handling[4][14].

- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances like strong oxidizing agents[4][5][14]. Store locked up[13][14].
- First Aid: In case of exposure, seek immediate medical attention. For skin contact, flush with plenty of soap and water for at least 15 minutes[4]. For eye contact, rinse cautiously with water for several minutes[14]. If inhaled, remove the victim to fresh air[4][14]. Do not induce vomiting if ingested[4][14].

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3,5-Dichloro-2,4,6-trifluoropyridine | C₅Cl₂F₃N | CID 61273 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3,5-Dichloro-2,4,6-trifluoropyridine|CAS 1737-93-5 [benchchem.com]
- 3. 3,5-DICHLORO-2,4,6-TRIFLUOROPYRIDINE | CAS 1737-93-5 [matrix-fine-chemicals.com]
- 4. 3,5-Dichloro-2,4,6-trifluoropyridine(1737-93-5)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. 3,5-Dichloro-2,4,6-trifluoropyridine | 1737-93-5 [chemicalbook.com]
- 7. 3,5-Dichloro-2,4,6-trifluoropyridine (1737-93-5) at Nordmann - nordmann.global [nordmann.global]
- 8. 3,5-DICHLORO-2,4,6-TRIFLUOROPYRIDINE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 9. 3,5-Dichloro-2,4,6-trifluoropyridine(1737-93-5) MS spectrum [chemicalbook.com]
- 10. Pyridine, 3,5-dichloro-2,4,6-trifluoro- [webbook.nist.gov]
- 11. 3,5-Dichloro-2,4,6-trifluoropyridine synthesis - chemicalbook [chemicalbook.com]
- 12. CA1301763C - Method of preparation of 3,5-dichloro-2,4,6- trifluoropyridine - Google Patents [patents.google.com]

- 13. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 14. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [physicochemical properties of 3,5-Dichloro-2,4,6-trifluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b155018#physicochemical-properties-of-3-5-dichloro-2-4-6-trifluoropyridine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com